

# A Technical Guide to the Physical Properties of Bromoacetyl Bromide

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## Compound of Interest

Compound Name: *Bromoacetyl bromide*

Cat. No.: *B045743*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **bromoacetyl bromide**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise and reliable data for experimental design, process scale-up, and safety assessments.

## Core Physical Properties

**Bromoacetyl bromide** is a colorless to light yellow liquid with a sharp, pungent odor. It is a dense liquid and is known to react violently with water. Due to its hazardous nature, including being corrosive and a lachrymator, handling requires strict adherence to safety protocols.

## Data Summary

The following table summarizes the reported values for the boiling point and density of **bromoacetyl bromide** from various sources.

Physical Property	Value	Conditions
Boiling Point	298 °F (147.8 °C)	at 760 mmHg
147-150 °C	Not specified	
150 °C	Not specified	
148 °C	Not specified	
Density	2.317 g/mL	at 20 °C (68 °F)
2.310 g/mL	Not specified	
2.33 g/cm <sup>3</sup>	at 20 °C	
2.317 g/mL	at 25 °C	

## Experimental Protocols

Accurate determination of the physical properties of a reactive compound like **bromoacetyl bromide** necessitates specific experimental methodologies. Standard procedures must be adapted to account for its corrosive nature and reactivity with moisture.

### Determination of Boiling Point: Micro-Boiling Point Method

This method is advantageous as it requires only a small amount of the substance, enhancing safety.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)

- Rubber band or wire for attachment
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- A small sample (a few drops) of **bromoacetyl bromide** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is then immersed in a Thiele tube filled with mineral oil, ensuring the oil level is above the sample but below the opening of the test tube.
- The Thiele tube is heated gently and slowly at the side arm.
- As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample is equal to the external pressure.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The stream of bubbles will slow down and eventually stop. The moment the liquid begins to be drawn back into the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid.<sup>[1][2]</sup>

## Determination of Density: Pycnometer Method

A pycnometer is a flask with a close-fitting ground glass stopper with a capillary hole through it, which allows a precise volume of liquid to be measured.

Apparatus:

- Pycnometer (of a known volume)
- Analytical balance
- Constant temperature bath
- Fume hood

#### Procedure:

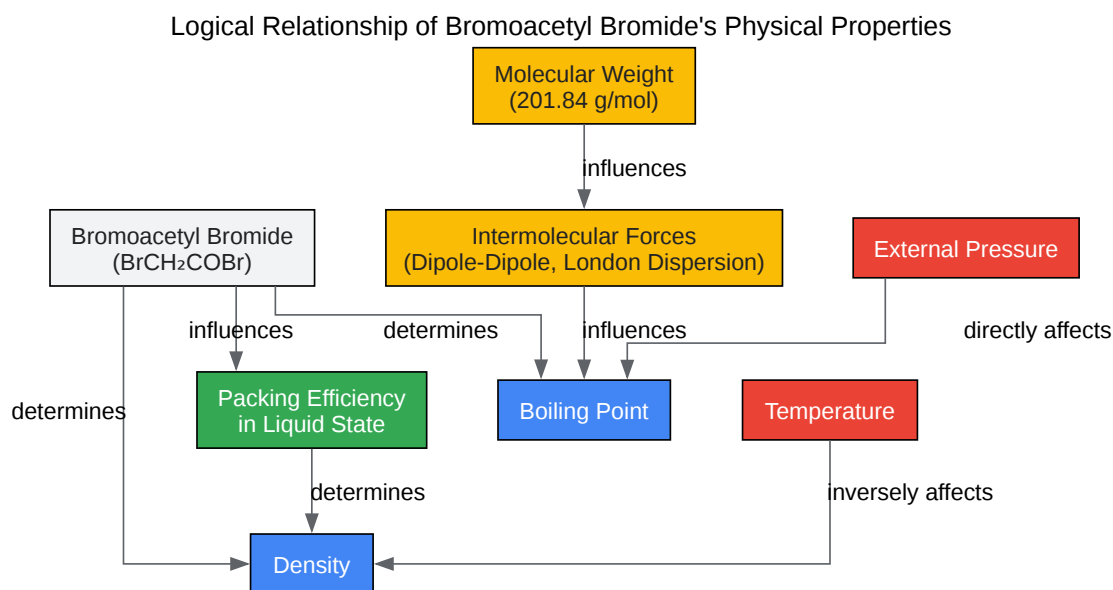
- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance ( $m_{\text{pyc}}$ ).
- The pycnometer is filled with **bromoacetyl bromide** inside a fume hood, taking care to avoid bubbles. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is placed in a constant temperature bath (e.g., at 20°C or 25°C) until it reaches thermal equilibrium. The volume is checked to ensure it is at the calibration mark if applicable.
- The pycnometer is removed from the bath, carefully dried on the outside, and its total mass is determined ( $m_{\text{total}}$ ).
- The mass of the **bromoacetyl bromide** is calculated by subtracting the mass of the empty pycnometer ( $m_{\text{liquid}} = m_{\text{total}} - m_{\text{pyc}}$ ).
- The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer ( $\rho = m_{\text{liquid}} / V_{\text{pyc}}$ ).

Note on Safety: All procedures involving **bromoacetyl bromide** must be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety goggles, lab coat) must be worn.

## Logical Relationships of Physical Properties

The physical properties of a compound are intrinsically linked to its molecular structure and external conditions. The following diagram illustrates the relationship between the key physical

properties discussed.



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### Physical Properties of **Bromoacetyl Bromide**

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## References

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